

Solubility Profile of Sodium 2-Mercaptobenzothiazole in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Sodium mercaptobenzothiazole*

Cat. No.: *B8813654*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of sodium 2-mercaptobenzothiazole in various organic solvents. The information is curated for professionals in research and development who require precise data for formulation, synthesis, and purification processes. This document presents available quantitative and qualitative solubility data, outlines a standard experimental protocol for solubility determination, and includes a visual representation of the experimental workflow.

Introduction to Sodium 2-Mercaptobenzothiazole

Sodium 2-mercaptobenzothiazole is the sodium salt of 2-mercaptobenzothiazole and is utilized in diverse industrial applications, including as a corrosion inhibitor.^[1] Its solubility in different solvent systems is a critical parameter for its effective application and for the development of new formulations. The structure of sodium 2-mercaptobenzothiazole is presented below:

Chemical Structure:

- Molecular Formula: C₇H₄NNaS₂^[2]
- Molecular Weight: 189.23 g/mol ^[3]

Solubility Data

The solubility of a substance is a fundamental physicochemical property that dictates its behavior in various media. This section provides a detailed summary of the known solubility of sodium 2-mercaptopbenzothiazole and its protonated form, 2-mercaptopbenzothiazole, in a range of organic solvents.

Sodium 2-Mercaptobenzothiazole

Quantitative solubility data for sodium 2-mercaptobenzothiazole in organic solvents is not extensively available in the public domain. However, qualitative descriptions and some quantitative data in aqueous solution have been reported. The available information is summarized in the table below.

Solvent	Temperature (°C)	Solubility
Water	20	≥ 10 g/100 mL [2][4]
Methanol	Not Specified	Soluble
Ethanol	Not Specified	Soluble
Acetone	Not Specified	Soluble

2-Mercaptobenzothiazole (Protonated Form)

The protonated form, 2-mercaptopbenzothiazole, exhibits different solubility characteristics due to its reduced polarity compared to the sodium salt. Extensive research has been conducted on its solubility in various organic solvents, and the data is presented below. This information is valuable for understanding the behavior of the parent compound and for processes that may involve pH adjustments.

Solvent	Temperature (°C)	Solubility
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL[5]
Ethanol	Not Specified	50 mg/mL[5]
Acetone	25	10.0 g/100 mL[6]
2-Butanone	25	Highly Soluble
1,4-Dioxane	25	Highly Soluble
Ethyl Acetate	25	Soluble
n-Butanol	25	Soluble
n-Propanol	25	Soluble
Isopropanol	25	Soluble
Methanol	25	Soluble
Chloroform	25	Soluble[6][7][8]
Acetonitrile	25	Soluble
Toluene	25	Soluble
Ether	25	1.0 g/100 mL[6]
Benzene	25	1.0 g/100 mL[6][7][8]
Carbon Tetrachloride	25	< 0.2 g/100 mL[6]
Naphtha	25	< 0.5 g/100 mL[6]
Gasoline	Not Specified	Insoluble[8][9]

*Qualitative descriptions from a study that ranked solubility, with 2-butanone and 1,4-dioxane showing the highest solubility for 2-mercaptopbenzothiazole among the tested solvents.[10]

Experimental Protocol for Solubility Determination

The following section outlines a generalized experimental protocol for determining the equilibrium solubility of a compound like sodium 2-mercaptopbenzothiazole in an organic

solvent. This method is based on the widely accepted isothermal shake-flask method.

Materials and Equipment

- Sodium 2-mercaptobenzothiazole (solid)
- Organic solvent of interest (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or other appropriate analytical instrumentation.

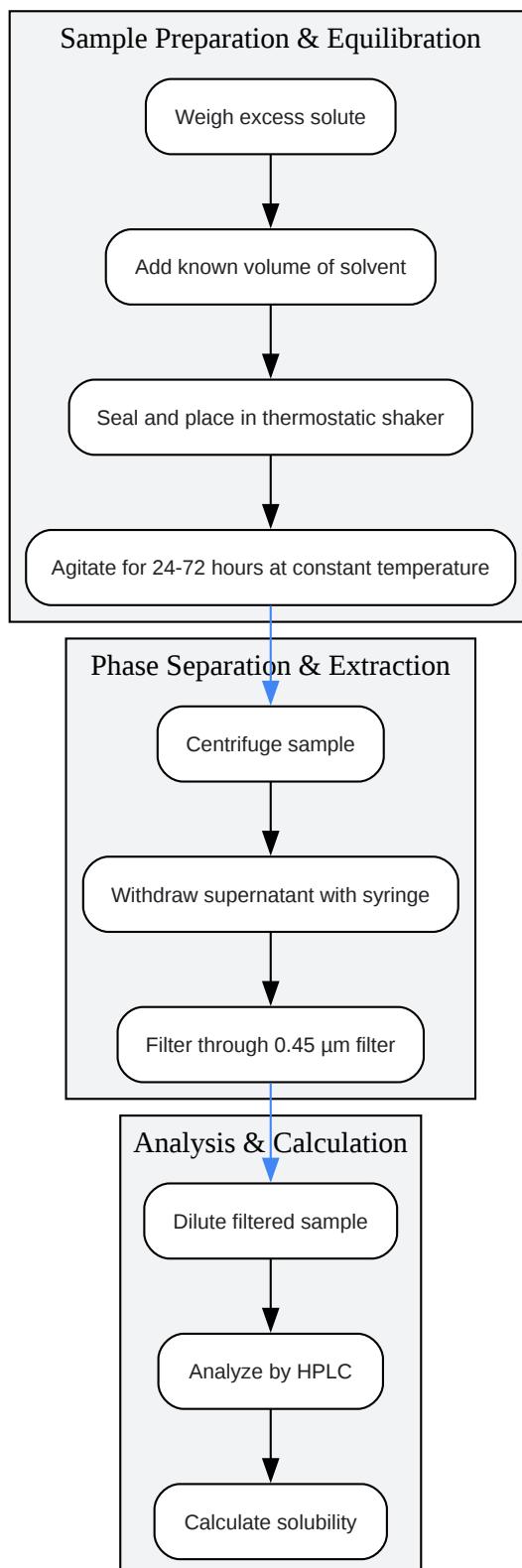
Procedure

- Sample Preparation: Accurately weigh an excess amount of solid sodium 2-mercaptobenzothiazole and transfer it to a sealed container (e.g., a screw-cap vial).
- Solvent Addition: Add a known volume of the organic solvent to the container.
- Equilibration: Place the container in a thermostatically controlled shaker set to a constant temperature. Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The agitation ensures thorough mixing and facilitates the dissolution process.
- Phase Separation: After the equilibration period, allow the suspension to settle. To ensure complete separation of the solid and liquid phases, centrifuge the samples at a high speed.
- Sample Extraction: Carefully withdraw an aliquot of the supernatant (the clear, saturated solution) using a syringe.

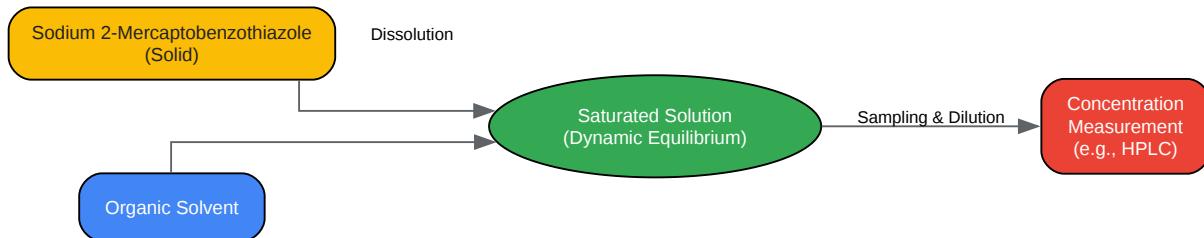
- **Filtration:** Immediately filter the aliquot through a syringe filter to remove any remaining solid particles. This step is crucial to prevent undissolved solids from affecting the concentration measurement.
- **Dilution:** Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the calibration range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of sodium 2-mercaptopbenzothiazole.
- **Calculation:** Calculate the solubility of sodium 2-mercaptopbenzothiazole in the organic solvent, typically expressed in g/100 mL or mol/L, based on the measured concentration and the dilution factor.

Visualizations

To aid in the understanding of the experimental process, the following diagrams provide a visual representation of the solubility determination workflow.

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Caption: Workflow for Isothermal Shake-Flask Solubility Determination.

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Caption: Logical Relationship in Solubility Measurement.

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